

Personal protective equipment for handling N-methylaniline

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Compound of Interest

Compound Name: *N-methylaniline*

Cat. No.: *B092194*

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Essential Safety and Handling Guide for N-Methylaniline

This guide provides critical safety, operational, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **N-methylaniline**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

N-methylaniline is a toxic and combustible liquid that can cause significant health effects through inhalation, skin contact, or ingestion.[1] It may also cause damage to organs through prolonged or repeated exposure. Therefore, strict adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **N-methylaniline** to prevent exposure.[2] The recommended equipment is detailed below.

PPE Category	Recommended Equipment	Regulatory Standards
Eye and Face Protection	Chemical safety goggles or a face shield are required to prevent eye contact.[2][3][4] Standard safety glasses are not sufficient.[2]	OSHA 29 CFR 1910.133 or European Standard EN166[2][4][5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][5][6] Nitrile or butyl rubber gloves are recommended.[2][7] A lab coat or a chemical-resistant apron should also be worn.[2][8]	EU Directive 89/686/EEC and the standard EN 374[4]
Respiratory Protection	All work should be performed in a well-ventilated area, preferably within a chemical fume hood.[2][5] If engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge should be used.[2][5][6]	NIOSH/MSHA or European Standard EN 149[5][6]

Quantitative Data Summary

The following table summarizes key quantitative data for **N-methylaniline**.

Property	Value
Flash Point	86 °C / 186.8 °F[1][5]
Autoignition Temperature	500 °C / 932 °F[5][6]
Vapor Pressure	0.4 mbar @ 20 °C[1]
Water Solubility	30 g/L[1]
Molecular Weight	107.16 g/mol [9]

Operational Plan: Safe Handling of N-methylaniline

Follow these step-by-step procedures for the safe handling of **N-methylaniline** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational before beginning any work.[2]
- Verify that a safety shower and eyewash station are accessible and have been recently tested.[6][8]
- Remove all potential ignition sources from the work area, as **N-methylaniline** is a combustible liquid.[5][6][8]

2. Handling the Chemical:

- Don all required PPE as specified in the table above.[2]
- Conduct all transfers and weighing of **N-methylaniline** within the chemical fume hood to minimize vapor inhalation.[2][5]
- Keep the container tightly sealed when not in use.[4][8]
- Avoid all personal contact, including inhalation, ingestion, and skin and eye contact.[4][7]

3. In Case of Exposure:

- If inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[5]
- In case of skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[5][9] Remove contaminated clothing and wash it before reuse.[6][9] Seek medical advice if irritation persists.[5]
- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[5] Seek immediate medical attention.[5]
- If swallowed: Do NOT induce vomiting.[5] Rinse the mouth with water and seek immediate medical attention.[3][4]

Disposal Plan: N-methylaniline Waste

Proper disposal of **N-methylaniline** and its containers is crucial to prevent environmental contamination.[1]

1. Waste Segregation and Collection:

- **N-methylaniline** is considered hazardous waste.[1][6]
- Collect all **N-methylaniline** waste in a designated, properly labeled, and sealed container. [10] The container should be clearly marked as "Hazardous Waste" and include the full chemical name.[10]
- Do not mix **N-methylaniline** waste with other chemical waste unless permitted by your institution's Environmental Health and Safety (EHS) department.[10]

2. Storage of Waste:

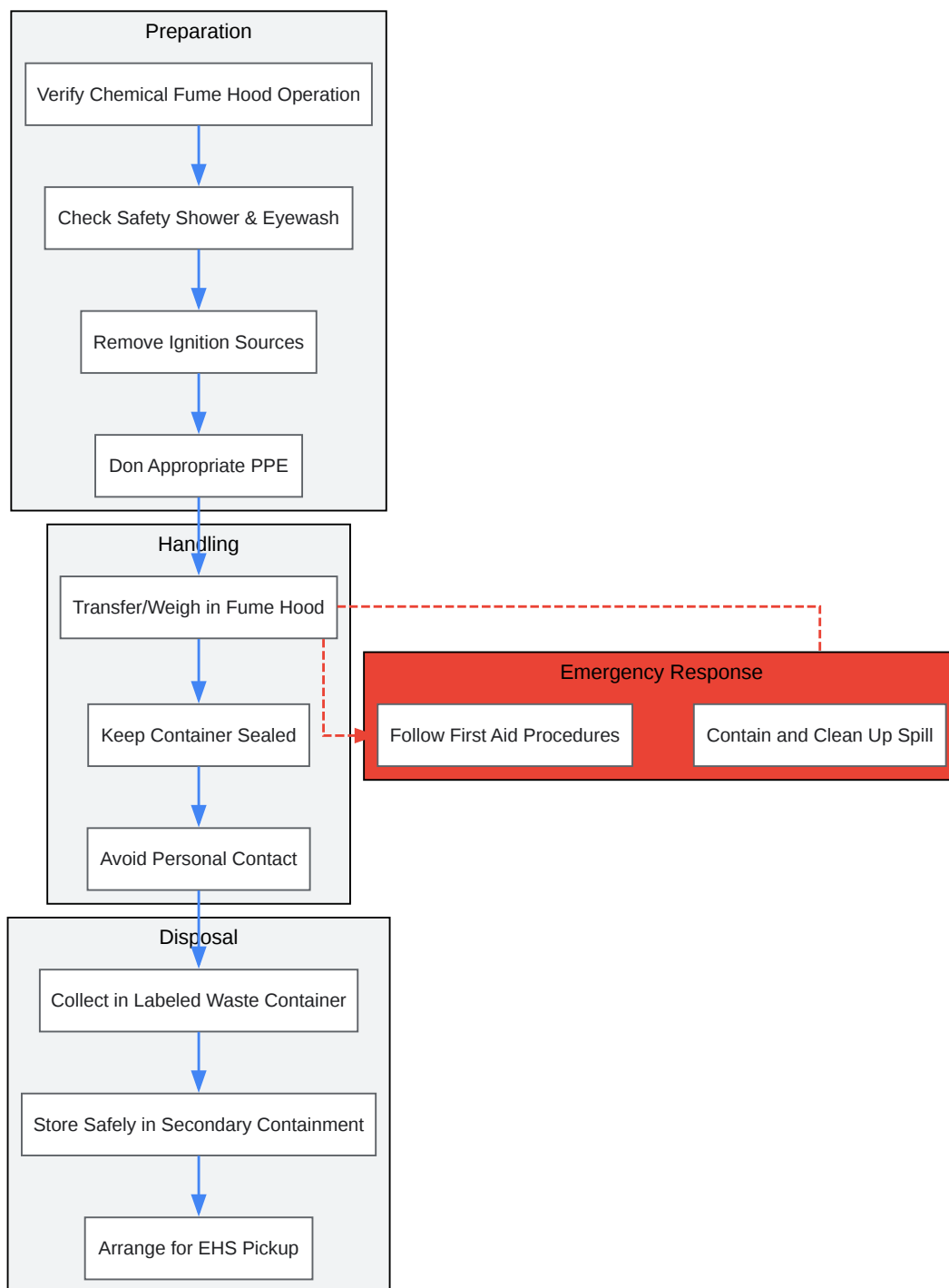
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as acids and oxidizing agents.[8]
- The storage area should have secondary containment to prevent the spread of material in case of a leak.[10]

3. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed disposal company.[\[3\]](#)[\[10\]](#)
- Complete all necessary hazardous waste tags and documentation as required.[\[10\]](#)

Experimental Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of N-methylaniline

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Disposal of **N-methylaniline**.

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